

Safety and handling of 2-Cyanopyrimidine in the lab

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Compound of Interest

Compound Name: 2-Cyanopyrimidine

Cat. No.: B083486

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An In-depth Technical Guide to the Safe Handling of **2-Cyanopyrimidine** in the Laboratory
For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Cyanopyrimidine** (CAS No. 14080-23-0) for its use in a laboratory setting. It is intended to provide researchers, scientists, and drug development professionals with the necessary information to handle this compound safely.

Chemical and Physical Properties

2-Cyanopyrimidine is a white to light yellow crystalline solid.^[1] It is a versatile heterocyclic compound used as an intermediate in the synthesis of pharmaceuticals and agrochemicals, notably as a cathepsin K inhibitor for osteoporosis research.^{[1][2][3]}

Property	Value	Reference
Molecular Formula	C ₅ H ₃ N ₃	[1][2][4]
Molecular Weight	105.10 g/mol	[1][2][4]
Appearance	White to yellow to brown solid	[1][2][3]
Melting Point	40-44 °C	[2][3]
Boiling Point	250.7 ± 23.0 °C (Predicted)	[3]
Density	1.22 ± 0.1 g/cm ³ (Predicted)	[3]
Solubility	Soluble in Methanol	[3]
Storage Temperature	Room Temperature, Keep in dark place, Sealed in dry	[3]

Hazard Identification and GHS Classification

2-Cyanopyrimidine is classified as a hazardous substance.[4][5] It is toxic if swallowed and may cause allergic skin reactions.[4][5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction

GHS Pictograms:

- GHS06 (Skull and crossbones)[5]
- GHS07 (Exclamation mark)[5]

Signal Word: Danger[5]

Safe Handling and Storage

Handling:

- Ensure good ventilation and exhaustion at the workplace.[5]
- Avoid the formation of dust and aerosols.[6]
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7]
- Avoid contact with skin, eyes, and clothing.[8]

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[5][6]
- Keep away from direct sunlight and sources of ignition.[6]
- Recommended storage at 2-8 °C.[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before use to determine the appropriate PPE. The following are general recommendations:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for spill cleanup.
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[7]

First Aid Measures

Immediate medical attention is required in case of exposure. Symptoms of poisoning may be delayed for up to 48 hours.[5]

Exposure Route	First Aid Protocol
Ingestion	Do NOT induce vomiting. Immediately call a poison control center or doctor.[5][8]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5][8][9]
Skin Contact	Immediately wash with plenty of water and soap. Remove contaminated clothing. Seek medical attention if irritation persists.[5][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[5][9]

Accidental Release and Firefighting Measures

Accidental Release:

- Wear appropriate personal protective equipment.[9]
- Ensure adequate ventilation.[9]
- For solid spills, avoid generating dust. Sweep up and place in a suitable container for disposal.[8]
- For liquid solutions, absorb with an inert material (e.g., diatomite, universal binders) and place in a container for disposal.[6][9]
- Prevent the product from entering drains or waterways.[9]

Firefighting:

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[6][9]
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides and carbon monoxide may be generated.[7][9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][10]

Toxicological and Ecological Information

Toxicology:

- The toxicological properties of this substance have not been fully investigated.[6]
- It is classified as toxic if swallowed and harmful in contact with skin or if inhaled.[5]

Ecotoxicity:

- Avoid release into the environment.[6]
- It is considered slightly hazardous for water. Do not allow large quantities to reach ground water, water courses, or sewage systems.[5]

Experimental Protocols

Protocol 1: Standard Operating Procedure for Handling 2-Cyanopyrimidine

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are accessible.
 - Don the appropriate PPE: lab coat, safety goggles, and chemical-resistant gloves.
- Weighing and Aliquoting:
 - Conduct all weighing and handling of the solid compound within a chemical fume hood or a ventilated balance enclosure.
 - Use a spatula for transferring the solid. Avoid creating dust.
 - If preparing a solution, add the solid to the solvent slowly.
- Reaction Setup:
 - Set up reactions within a chemical fume hood.
 - Ensure all glassware is properly secured.
- Post-Handling:
 - Wipe down the work area with an appropriate decontaminating solution.
 - Dispose of all contaminated waste in a designated hazardous waste container.
 - Remove PPE and wash hands thoroughly with soap and water.

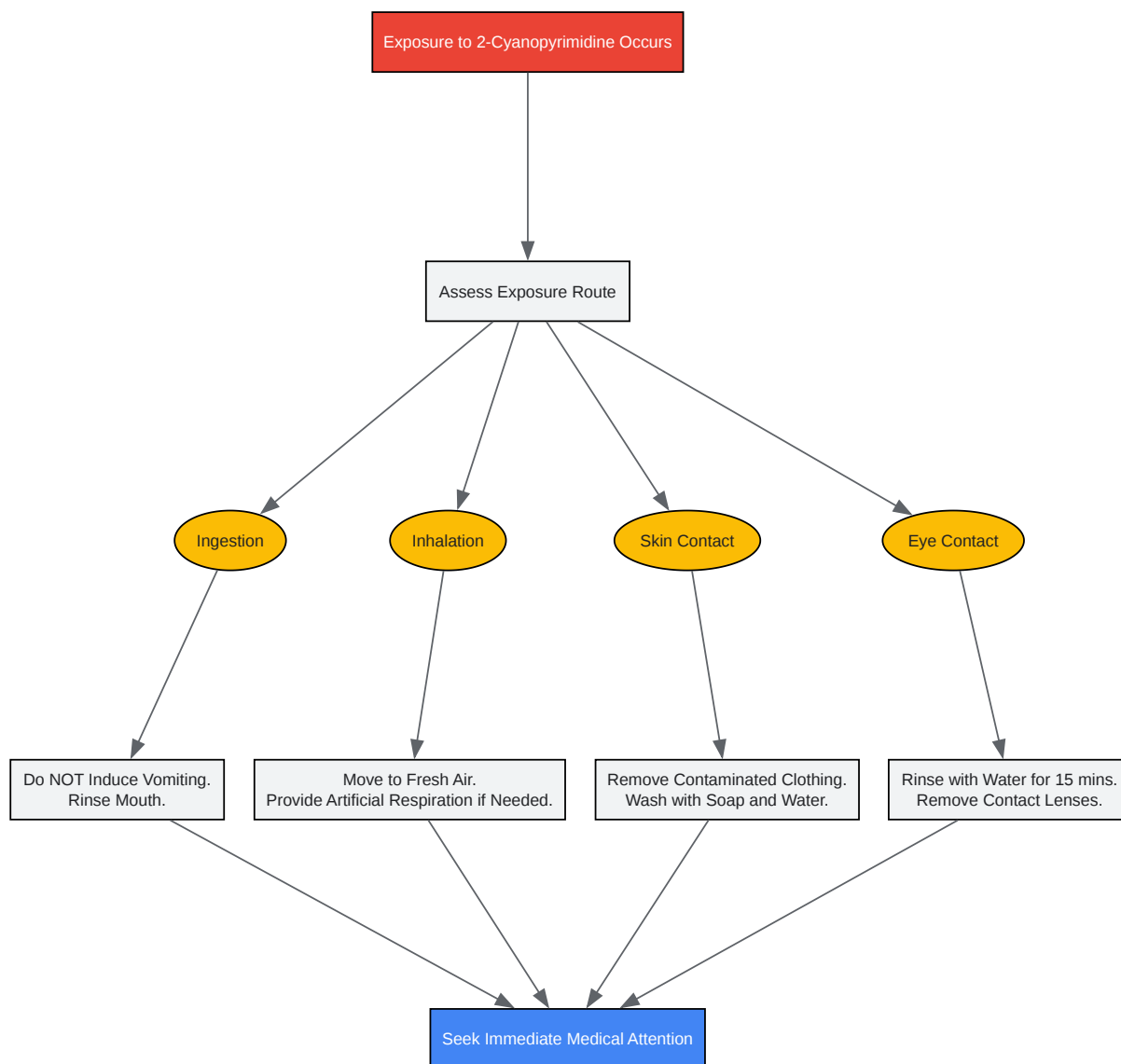
Protocol 2: Spill Response Procedure

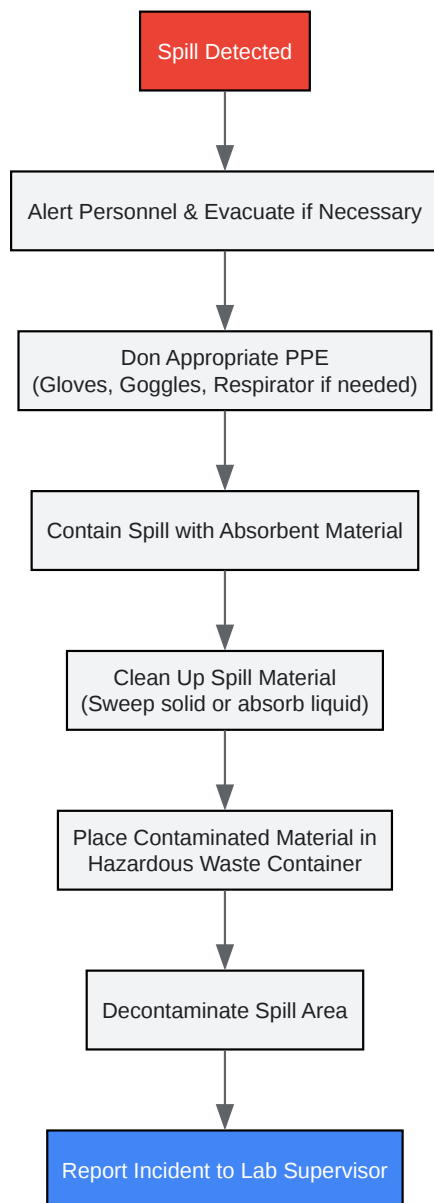
- Evacuate and Alert:
 - Immediately alert others in the vicinity of the spill.

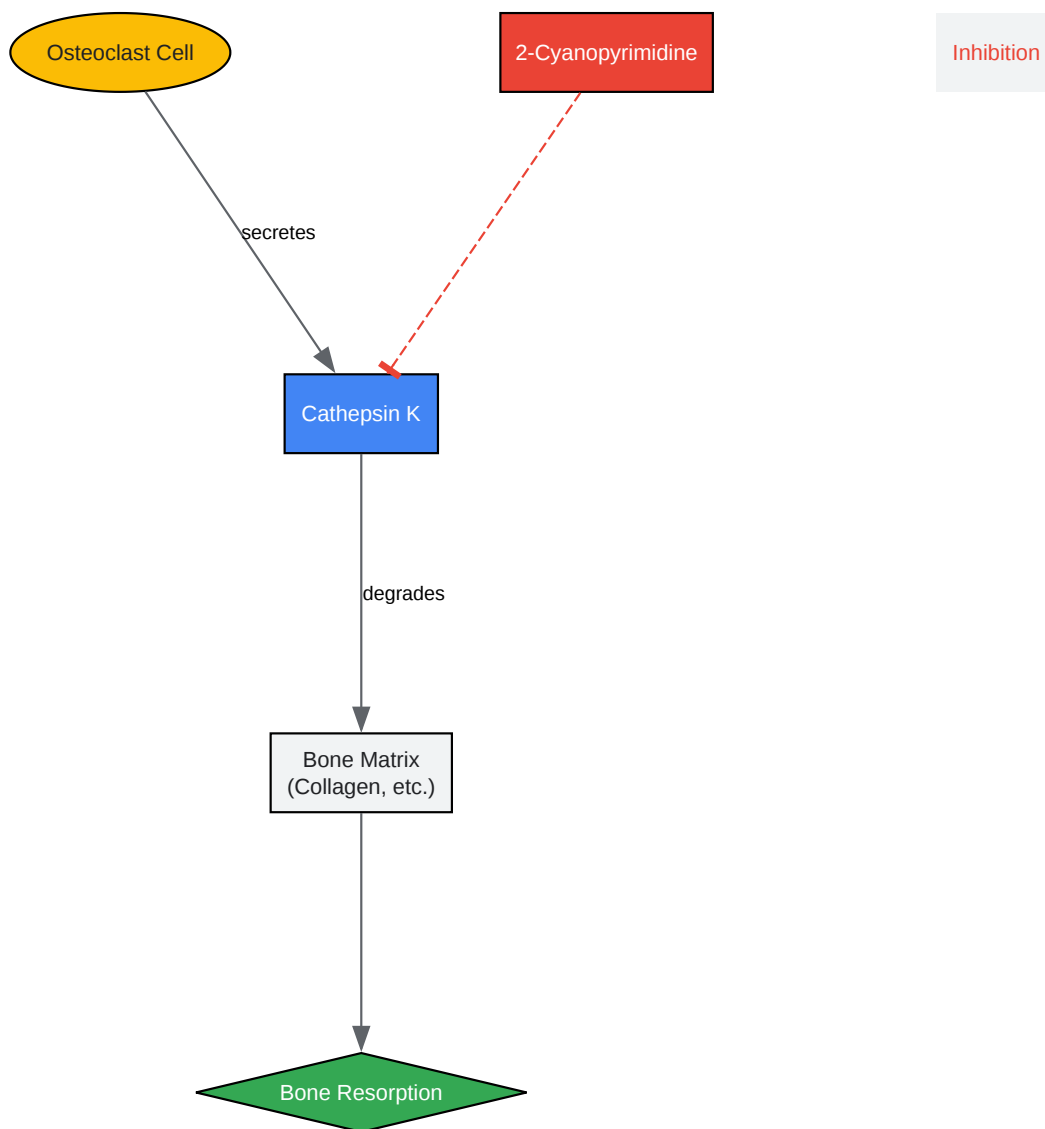
- If the spill is large or in a poorly ventilated area, evacuate the lab and contact emergency services.
- Contain the Spill:
 - For small spills, and if it is safe to do so, contain the spill using an appropriate absorbent material.
- Cleanup:
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Carefully sweep up the solid material, avoiding dust generation, or absorb the liquid solution.
 - Place the contaminated material into a labeled hazardous waste container.
- Decontaminate:
 - Clean the spill area with a suitable decontaminating solution, followed by soap and water.
 - Dispose of all cleanup materials as hazardous waste.

Visualizations

Logical Relationship: First Aid Response Workflow







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